

Technical Whitepaper: Antiviral Properties of TMV-IN-10

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Compound of Interest

Compound Name: TMV-IN-10

Cat. No.: B2907688

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Introduction

Tobacco Mosaic Virus (TMV) remains a significant threat to a wide range of agricultural crops, causing substantial economic losses worldwide. The development of effective and environmentally benign antiviral agents is a critical goal in crop protection. This document provides a technical overview of the basic research into the antiviral properties of **TMV-IN-10**, a novel arecoline derivative. **TMV-IN-10**, identified as compound 4h in recent studies, has demonstrated significant antiviral activity against TMV. This guide summarizes the available quantitative data, outlines plausible experimental protocols based on established methodologies, and visualizes the logical framework of the research and the compound's mechanism of action.

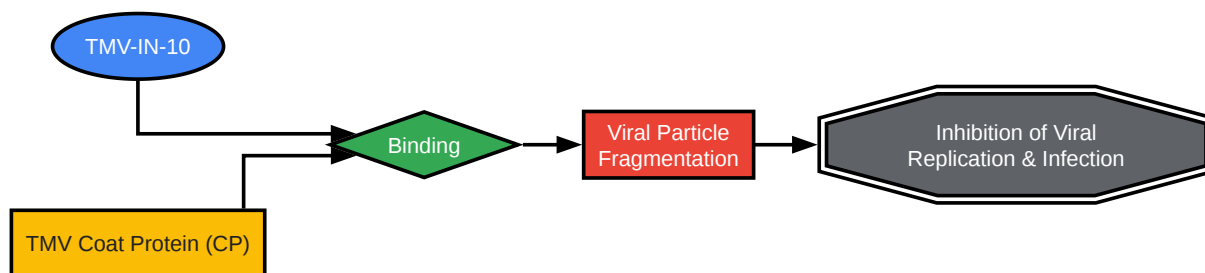
Quantitative Data Summary

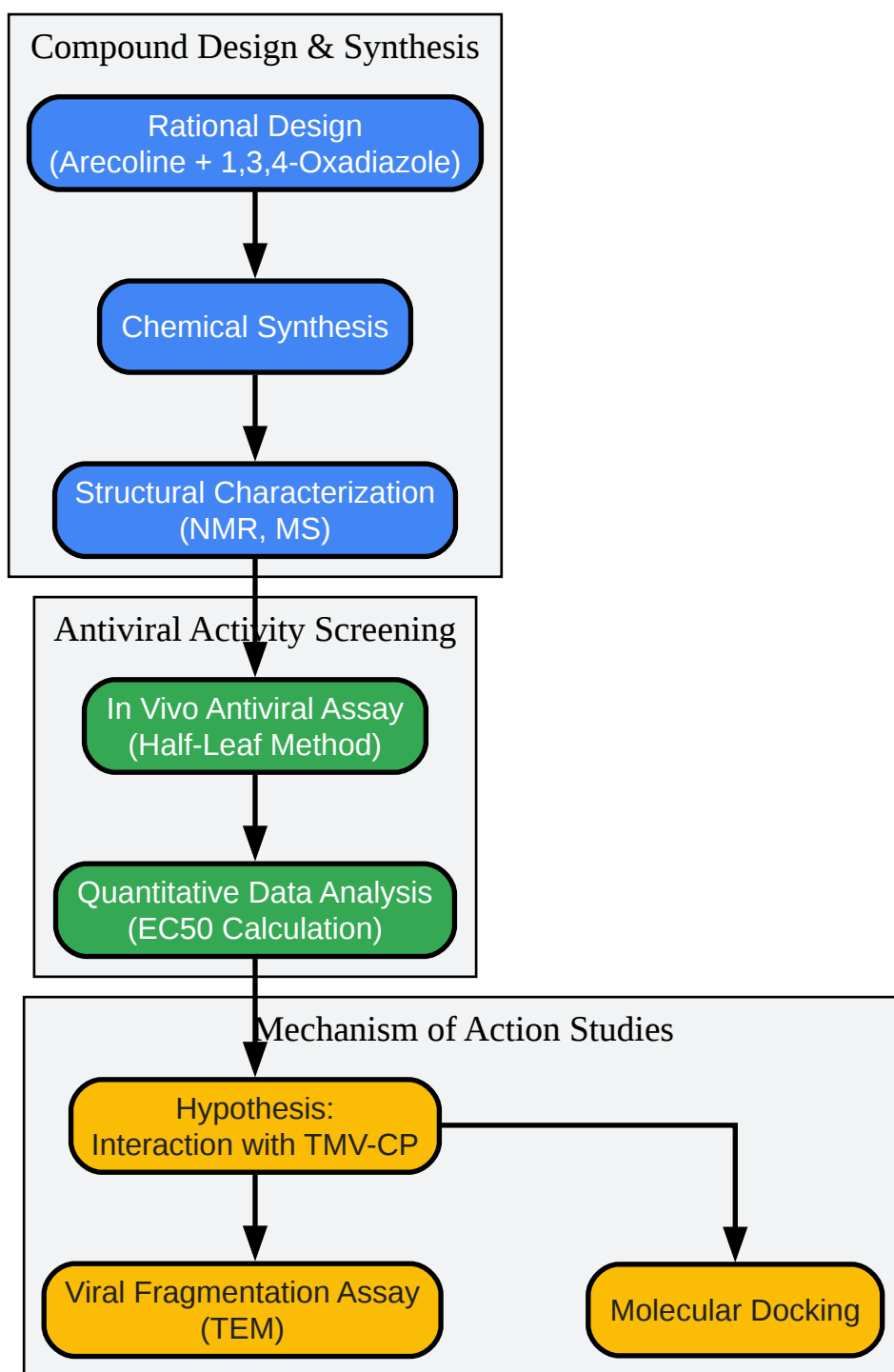
TMV-IN-10 is an arecoline derivative incorporating a 1,3,4-oxadiazole moiety. Its antiviral efficacy has been quantified and compared with other synthesized derivatives and a commercial antiviral agent, Ningnanmycin. The available data indicates that **TMV-IN-10** exhibits potent anti-TMV activity.

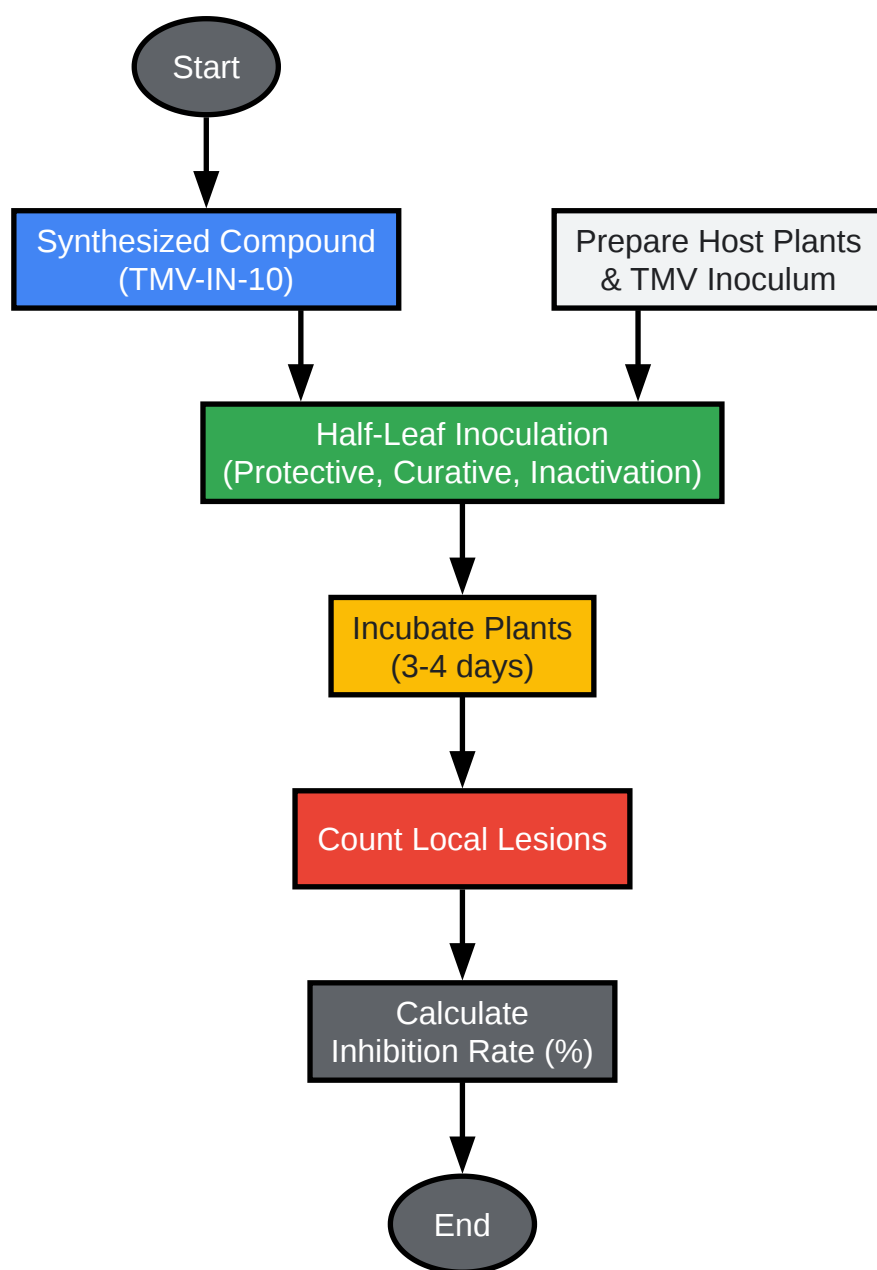
Compound ID	Chemical Class	EC50 (µg/mL)	Notes
TMV-IN-10 (4h)	Arecoline derivative with 1,3,4-oxadiazole	146	Demonstrated potent antiviral activity.
Compound 4p	Arecoline derivative	161	Showed excellent antiviral activity.
Ningnanmycin	Commercial Antiviral Agent	Higher than 146	TMV-IN-10 shows higher activity.
Compounds 4a, 4l, 6a, 6c, 6f	Arecoline derivatives	Not specified	Activity reported to be higher than Ningnanmycin.

Mechanism of Action

The primary mechanism of action for **TMV-IN-10**'s antiviral activity is its interaction with the Tobacco Mosaic Virus Coat Protein (TMV-CP). This interaction leads to the fragmentation of the virus particles, thereby inhibiting their ability to replicate and cause infection. This proposed mechanism has been supported by molecular docking studies which indicate a high binding affinity of **TMV-IN-10** to the TMV-CP.







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